

Technical Guide: Spectroscopic Characterization of 4-[(2-Methoxybenzyl)oxy]piperidine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride
CAS No.:	81151-57-7
Cat. No.:	B3022440

[Get Quote](#)

Executive Summary & Compound Identity

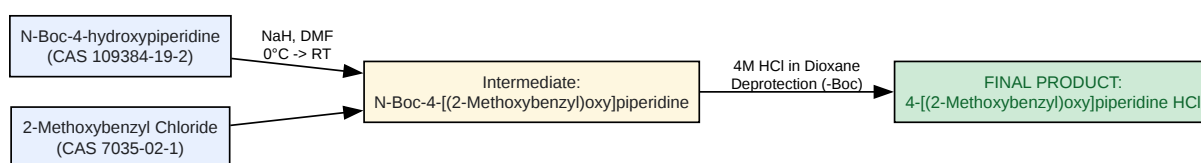
4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride is a critical secondary amine building block used in the synthesis of GPCR ligands (e.g., 5-HT₄ agonists) and other bioactive small molecules.^[1] Its structure features a piperidine ring ether-linked to an ortho-substituted anisole moiety. As a hydrochloride salt, the piperidine nitrogen is protonated, significantly influencing its solubility and NMR profile compared to the free base.

Property	Data
IUPAC Name	4-[(2-methoxyphenyl)methoxy]piperidine hydrochloride
CAS Number	81151-57-7
Molecular Formula	C ₁₃ H ₂₀ ClNO ₂
Molecular Weight	257.76 g/mol (Salt); 221.30 g/mol (Free Base)
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, Methanol, DMSO; Insoluble in non-polar solvents (Hexane, Et ₂ O)

Synthesis & Impurity Context

Understanding the synthetic origin is essential for interpreting the spectroscopic data, particularly for identifying potential impurities. The standard preparation involves the Williamson ether synthesis of N-Boc-4-hydroxypiperidine with 2-methoxybenzyl chloride, followed by acid-mediated deprotection.

Synthetic Pathway (DOT Visualization)



[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow highlighting the origin of the hydrochloride salt form.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data reflects the hydrochloride salt form. The protonated nitrogen (

) induces a downfield shift in the

-protons (positions 2 and 6) and typically appears as a broad exchangeable singlet in protic solvents or DMSO.

¹H NMR (400 MHz, DMSO-

)

Note: Chemical shifts (

) are reported in ppm relative to TMS.

Position / Group	Shift ()	Mult.	Integ.	Coupling ()	Assignment / Notes
NH ₂ ⁺	8.80 – 9.10	br s	2H	-	Ammonium protons. Broad due to exchange.
Ar-H (6)	7.35	dd	1H	7.5, 1.5 Hz	Aromatic proton adjacent to alkyl group.
Ar-H (4)	7.28	td	1H	7.8, 1.5 Hz	Aromatic proton.
Ar-H (5)	6.98	t	1H	7.5 Hz	Aromatic proton.
Ar-H (3)	6.95	d	1H	8.0 Hz	Aromatic proton adjacent to OMe (shielded).
Benzylic CH ₂	4.48	s	2H	-	Singlet characteristic of isolated benzylic methylene.
OCH ₃	3.79	s	3H	-	Methoxy group (singlet).
Pip-H (4)	3.65	m	1H	-	Methine proton at the ether linkage.
Pip-H (2,6)	3.00 – 3.20	m	4H	-	-protons.

Deshielded
by adjacent
N⁺.

Pip-H (3,5)	1.95 – 2.05	m	2H	-	-protons (Equatorial).
Pip-H (3,5)	1.70 – 1.85	m	2H	-	-protons (Axial).

C NMR (100 MHz, DMSO-

)

Note: The 2-methoxy substituent creates a distinct pattern in the aromatic region.

Carbon Type	Shift ()	Assignment
Ar-C (2)	156.8	Quaternary C attached to OMe (deshielded).
Ar-C (1)	125.5	Quaternary C attached to benzylic CH ₂ .
Ar-C (3,4,5,6)	129.5, 128.8, 120.4, 110.8	Aromatic methines. C-3 (ortho to OMe) is typically ~110 ppm.
Pip-C (4)	71.5	Methine carbon attached to oxygen.
Benzylic C	64.2	Methylene carbon linking the rings.
OCH ₃	55.4	Methoxy carbon.
Pip-C (2,6)	41.2	-carbons (broadened if N-inversion is slow).
Pip-C (3,5)	27.8	-carbons.

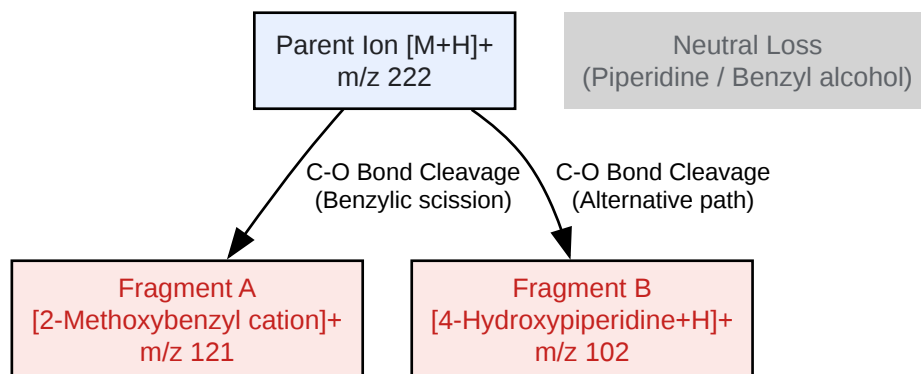
Mass Spectrometry (MS)

The mass spectrum is dominated by the molecular ion of the free base cation. The hydrochloride counterion (

) is not observed in positive mode ESI.

- Ionization Mode: Electrospray Ionization (ESI+)
- Observed Ion:
- m/z Value: 222.15 (Calculated for : 222.15)

Fragmentation Pathway (DOT Visualization)



[Click to download full resolution via product page](#)

Figure 2: Predicted ESI $^+$ fragmentation pattern showing the cleavage of the ether linkage.

Infrared Spectroscopy (IR)

The IR spectrum confirms the presence of the amine salt and the ether functionality.

Frequency (cm^{-1})	Vibration Mode	Functional Group
2800 – 3000	N-H Stretch (Broad)	Amine Hydrochloride salt (overlaps with C-H).
~1600, 1585	C=C Stretch	Aromatic Ring.
1490, 1460	C-H Bending	Methylene/Methyl groups.
1240	C-O Stretch (Asym)	Aryl Alkyl Ether (Ar-O-C).
1050 – 1100	C-O Stretch (Sym)	Aliphatic Ether (C-O-C).
750	C-H Out-of-Plane	Ortho-disubstituted benzene ring.

Quality Control & Impurity Profiling

When analyzing commercial or synthesized samples, the following impurities are most common:

- 2-Methoxybenzyl Alcohol: Result of hydrolysis of the starting benzyl chloride.
 - Detection: ^1H NMR singlet at ~ 4.4 ppm (distinct from ether CH_2) and absence of piperidine signals.
- N-Boc Intermediate: Incomplete deprotection.
 - Detection: Strong singlet at ~ 1.40 ppm (9H, t-Butyl) in ^1H NMR.
- Residual Solvents: Dioxane (3.57 ppm) or Methanol (3.18 ppm) if used in deprotection/crystallization.

Experimental Protocol: Standard Analysis

Sample Preparation for NMR:

- Weigh ~ 5 -10 mg of the hydrochloride salt.
- Dissolve completely in 0.6 mL of DMSO-
 - . (Note:
can be used, but the exchangeable NH protons will disappear, and solubility may be lower).
- Transfer to a clean, dry 5mm NMR tube.
- Acquire spectrum at 298 K with a relaxation delay (
) of at least 1.0 second to ensure integration accuracy.

References

- ChemicalBook. (2024). **4-[(2-Methoxybenzyl)oxy]piperidine hydrochloride** Product Page. [Link](#)
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 71309489 (Free Base Analog). [Link](#)
- Sigma-Aldrich. (2024). 4-Hydroxypiperidine Hydrochloride (Precursor Data). [Link](#)

- BenchChem. (2025).[2] Application Note: Synthesis of N-substituted Piperidine Ethers. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS:1220018-68-7, 2-(2-((2-Methoxybenzyl)oxy)ethyl)piperidine hydrochloride-毕得医药 [bidepharm.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 4-[(2-Methoxybenzyl)oxy]piperidine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3022440/docs#technical-guide-spectroscopic-characterization-of-4-2-methoxybenzyl-oxy-piperidine-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)